

GS-829845 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GS-829845

Cat. No.: B2794753

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GS-829845 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **GS-829845**.

Solubility Data

The solubility of **GS-829845** in various solvents is a critical factor for successful in vitro and in vivo experiments. Below is a summary of the available solubility data.

Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	279.78 mM	Requires sonication for complete dissolution. Use of fresh, non-hygroscopic DMSO is recommended. [1] [2]

Note: For aqueous-based solutions for in vivo use, **GS-829845** can be prepared as a suspended solution. One protocol involves creating a 2.5 mg/mL suspension by first dissolving the compound in DMSO and then mixing with PEG300, Tween-80, and saline.[\[1\]](#)

Experimental Protocols

Preparation of a 100 mg/mL DMSO Stock Solution:

- Weigh the desired amount of **GS-829845** powder in a sterile container.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the mixture briefly to suspend the powder.
- Place the solution in an ultrasonic water bath and sonicate until the solution is clear and all solid has dissolved.[\[1\]](#)[\[2\]](#)
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure the vials are sealed tightly to protect from moisture and light.

Troubleshooting and FAQs

Here are some common issues and questions that may arise during the handling of **GS-829845**.

Q1: My **GS-829845** is not fully dissolving in DMSO.

A1: There are several potential reasons for incomplete dissolution:

- **Insufficient Sonication:** **GS-829845** requires ultrasonic treatment to fully dissolve in DMSO at high concentrations. Ensure you are sonicating for an adequate amount of time until the solution is clear.
- **Hygroscopic DMSO:** DMSO readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of **GS-829845**. Always use newly opened or properly stored anhydrous DMSO.
- **Concentration Too High:** While the reported solubility is 100 mg/mL, variations in compound purity or ambient conditions could slightly alter this. Try preparing a slightly more dilute

solution.

Q2: Can I dissolve **GS-829845** directly in aqueous buffers like PBS?

A2: Direct dissolution in aqueous buffers is not recommended due to the low aqueous solubility of **GS-829845**. For cell-based assays, it is standard practice to first prepare a concentrated stock solution in DMSO and then dilute this stock into your aqueous culture medium. Ensure the final concentration of DMSO in the medium is low (typically <0.1%) to avoid solvent-induced cellular toxicity.

Q3: How should I store my **GS-829845** stock solution?

A3: For optimal stability, stock solutions of **GS-829845** in DMSO should be aliquoted and stored frozen. Recommended storage conditions are:

- -20°C: for up to 1 month.
- -80°C: for up to 6 months. Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Keep solutions protected from light.

Q4: I see precipitation in my culture medium after adding the **GS-829845** DMSO stock.

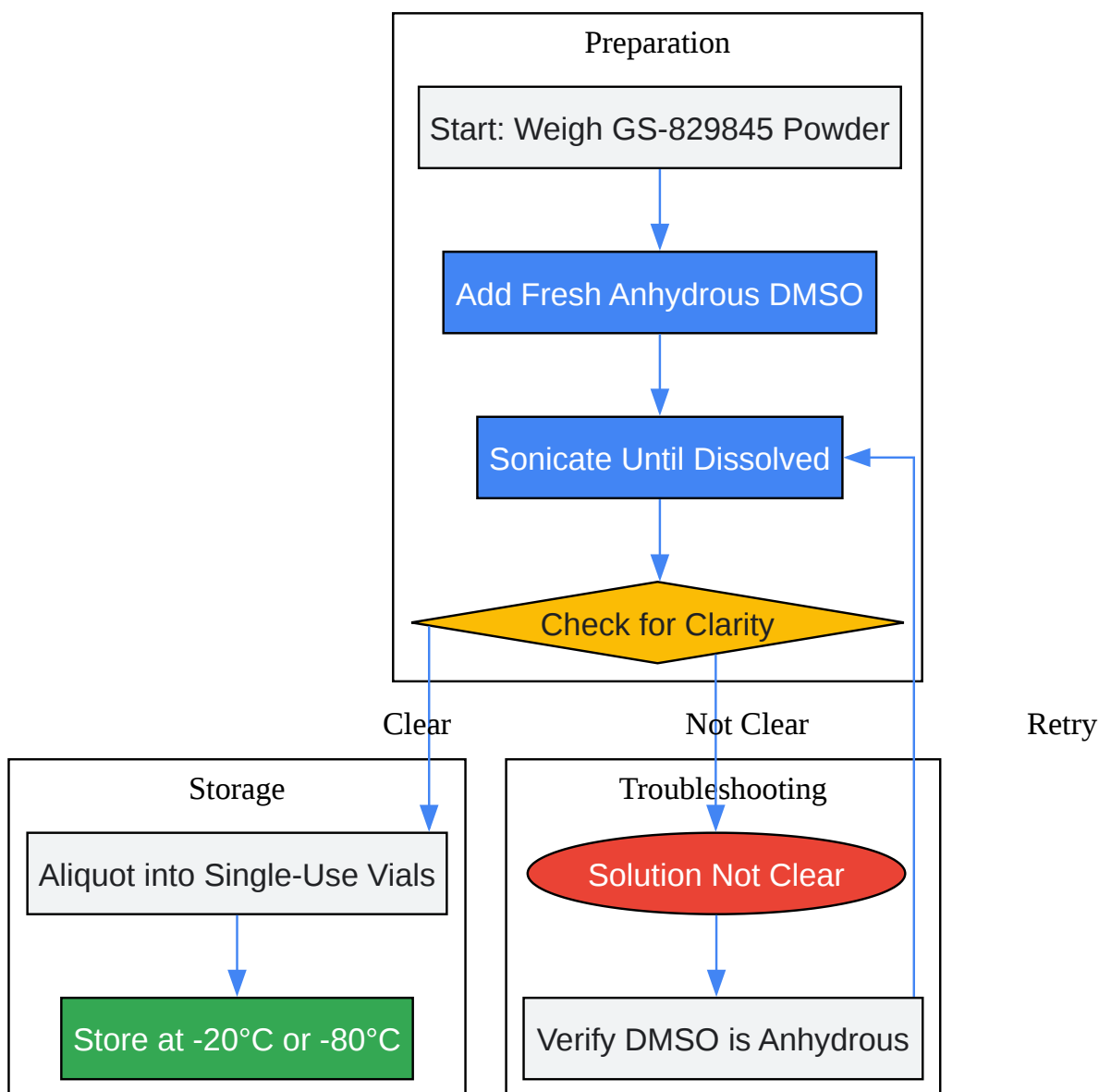
A4: This is likely due to the compound precipitating out of the aqueous solution upon dilution. To mitigate this:

- Increase Mixing: Ensure rapid and thorough mixing of the DMSO stock into the aqueous medium.
- Lower Final Concentration: The final concentration of **GS-829845** in your experiment may be exceeding its solubility limit in the aqueous medium.
- Use a Carrier: For some applications, the use of a carrier solvent system or formulating as a suspension might be necessary.

Visual Guides

GS-829845 Solution Preparation Workflow

The following diagram outlines the recommended workflow for preparing a stock solution of **GS-829845**.

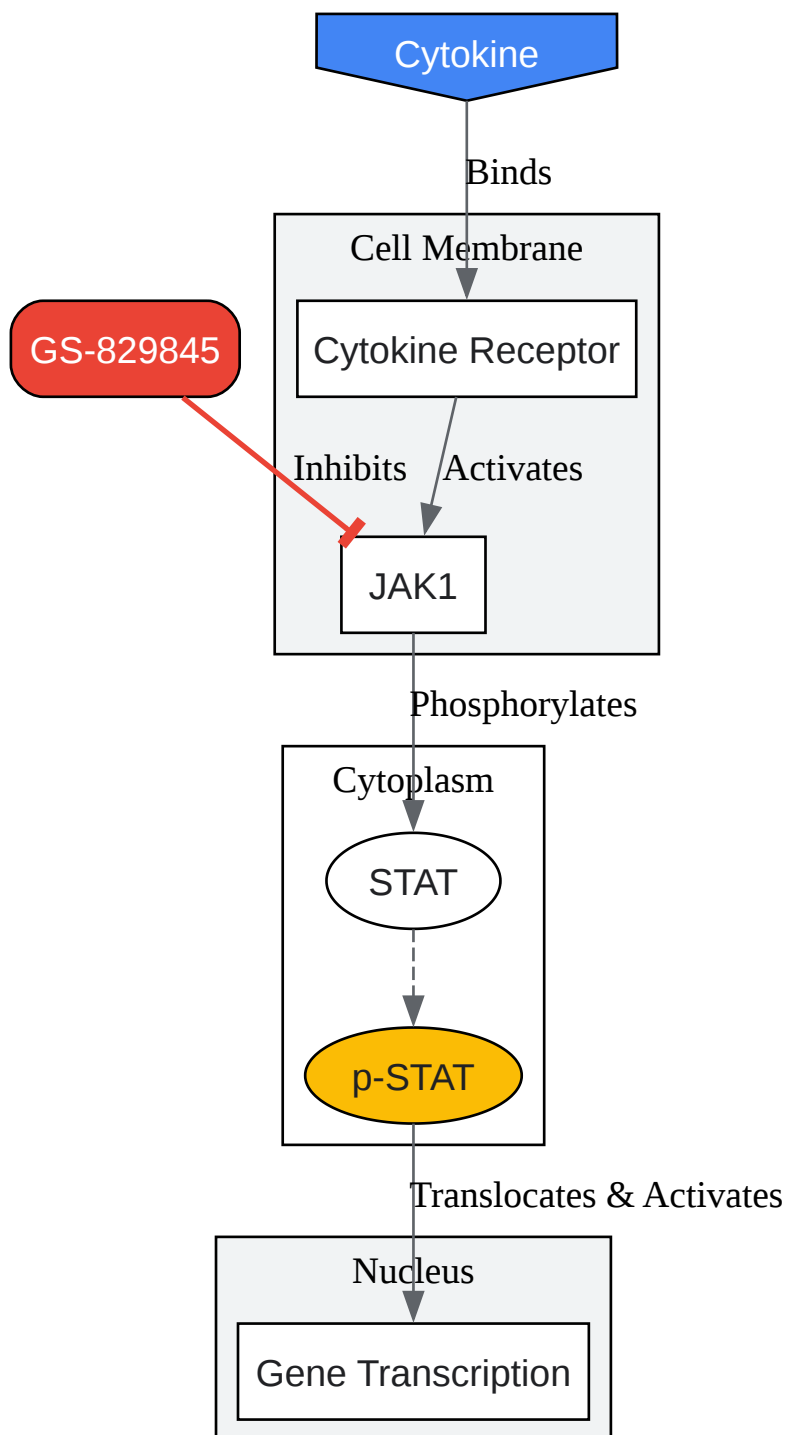


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Caption: Workflow for preparing **GS-829845** stock solution.

JAK/STAT Signaling Pathway Inhibition

GS-829845 is an active metabolite of Filgotinib and functions as a preferential inhibitor of JAK1.



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References

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- 2. glpbio.com [glpbio.com]
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